

Technical Support Center: JNJ-47965567 Experiments

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Compound of Interest

Compound Name: JNJ4796
Cat. No.: B15565123

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals minimize variability in experiments involving the P2X7 receptor antagonist, JNJ-47965567.

Frequently Asked Questions (FAQs) & Troubleshooting Guides In Vitro Experimentation

Question 1: I am observing inconsistent IC50 values for JNJ-47965567 in my in vitro assays. What are the potential causes and solutions?

Answer: Inconsistent IC50 values for JNJ-47965567 can arise from several factors. Here is a troubleshooting guide to help you identify and address the issue:

- Compound Solubility: JNJ-47965567 has poor aqueous solubility. Incomplete solubilization can lead to inaccurate concentrations in your assays.
 - Troubleshooting:

- Ensure you are using a fresh, high-quality stock solution. For in vitro studies, JNJ-47965567 can be dissolved in 100% DMSO at a concentration of 30 mM and stored at -20°C.[1] For working solutions, it is crucial to ensure the final DMSO concentration is consistent across all experimental conditions and does not exceed a level that affects cell viability or assay performance.
- When preparing stock solutions in DMSO, use of an ultrasonic bath can aid dissolution. [2] Be aware that hygroscopic DMSO can absorb moisture, which will reduce the solubility of the compound; always use newly opened DMSO.[2][3]
- Visually inspect your solutions for any precipitation before use. If precipitation is observed, consider preparing a fresh stock solution.
- Assay Conditions: Variability in assay parameters can significantly impact the calculated IC50.
 - Troubleshooting:
 - Cell Density: Ensure consistent cell seeding density across all wells and experiments. Over-confluent or under-confluent cells can respond differently to P2X7 receptor activation.
 - Agonist Concentration: The concentration of the P2X7 agonist (e.g., ATP or BzATP) used can affect the apparent potency of the antagonist. Use an agonist concentration that is at or near the EC50 to ensure a sensitive window for detecting inhibition.[1]
 - Incubation Times: Standardize the pre-incubation time with JNJ-47965567 and the subsequent agonist stimulation time. A typical pre-incubation time is 15 to 30 minutes.
- Species Differences: The potency of JNJ-47965567 can vary between species.
 - Troubleshooting:
 - Confirm the species of your cell line or primary cells and refer to literature values for the expected potency in that species. For example, the pKi for human and rat P2X7 is reported as 7.9, while the pIC50 for mouse P2X7 is 7.5.

Question 2: My JNJ-47965567 solution appears to have precipitated upon dilution in aqueous buffer. How can I prevent this?

Answer: Precipitation of JNJ-47965567 upon dilution in aqueous media is a common issue due to its low water solubility. Here are some strategies to minimize this problem:

- Use of Solubilizing Agents: For in vivo preparations, co-solvents and solubilizing agents are often necessary. A common vehicle for JNJ-47965567 is 2-hydroxypropyl-beta-cyclodextrin (β -CD) or a mixture of DMSO, PEG300, Tween-80, and saline.
 - A suggested in vivo formulation is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
 - Another described vehicle is 30% w/v 2-(hydroxypropyl)-beta-cyclodextrin in Milli-Q water.
- Final DMSO Concentration: When preparing working dilutions for in vitro assays from a DMSO stock, ensure the final concentration of DMSO in the assay medium is low (typically <0.1%) and consistent across all conditions to avoid both solubility issues and solvent-induced artifacts.
- Preparation of Working Solutions: It is recommended to prepare working solutions fresh for each experiment and to add the JNJ-47965567 stock solution to the assay medium with vigorous mixing to facilitate dispersion.

In Vivo Experimentation

Question 3: I am not observing the expected efficacy of JNJ-47965567 in my animal model of neuroinflammation. What should I check?

Answer: A lack of efficacy in vivo can be due to several factors, ranging from dosing and formulation to the specifics of the animal model.

- Compound Administration and Formulation:
 - Troubleshooting:
 - Vehicle: Ensure you are using an appropriate vehicle to maintain the solubility and bioavailability of JNJ-47965567. Cyclodextrin-based solvents are commonly used for in

vivo administration.

- **Route of Administration:** The route of administration (e.g., intraperitoneal, subcutaneous) can impact the pharmacokinetic profile. The reported effective dose of 30 mg/kg has been administered via intraperitoneal (i.p.) and subcutaneous (s.c.) injections.
- **Dosing Regimen:** The frequency and timing of administration relative to the inflammatory challenge are critical. For instance, in an LPS-induced neuroinflammation model, JNJ-47965567 may be administered 1 hour prior to the LPS challenge. Chronic administration schedules have also been used in models of neurodegenerative disease.
- **Target Engagement:**
 - **Troubleshooting:**
 - Confirm that JNJ-47965567 is reaching the target tissue at a sufficient concentration to engage the P2X7 receptor. The brain EC50 for JNJ-47965567 in rats has been reported to be $78 \pm 19 \text{ ng}\cdot\text{mL}^{-1}$. You may need to perform pharmacokinetic/pharmacodynamic (PK/PD) studies to verify brain penetration and receptor occupancy in your specific model.
- **Animal Model Considerations:**
 - **Troubleshooting:**
 - **Sex Differences:** Some studies have reported sex-specific effects of JNJ-47965567. For example, in the SOD1G93A mouse model of ALS, beneficial effects were observed in females but not males. Ensure that your experimental design accounts for potential sex differences.
 - **Pathophysiology:** The role of the P2X7 receptor can be highly context-dependent and may vary between different disease models. Critically evaluate the role of P2X7 in your specific model to ensure it is a valid therapeutic target.

Data Presentation

Table 1: In Vitro Potency of JNJ-47965567

Assay	System	Species	Potency (pKi / pIC50)
Radioligand Binding	Recombinant	Human	7.9 ± 0.07 (pKi)
Calcium Flux	Recombinant	Human	8.3
Calcium Flux	Recombinant	Mouse	7.5
Calcium Flux	Recombinant	Rat	7.2
IL-1β Release	Whole Blood	Human	6.7 ± 0.07
IL-1β Release	Monocytes	Human	7.5 ± 0.07
IL-1β Release	Microglia	Rat	7.1 ± 0.1

Data compiled from multiple sources.

Table 2: In Vivo Efficacy and Dosing of JNJ-47965567

Animal Model	Species	Dosage	Route	Outcome
Amphetamine-induced hyperactivity	Rat	30 mg/kg	s.c.	Attenuated hyperactivity
Neuropathic pain	Rat	30 mg/kg	s.c.	Modest, significant efficacy
LPS-induced neuroinflammation	Rat	30 mg/kg	s.c.	Blockade of Bz-ATP induced IL-1β release
Amyotrophic Lateral Sclerosis (SOD1G93A)	Mouse	30 mg/kg (3x weekly)	i.p.	No impact on disease progression
Amyotrophic Lateral Sclerosis (SOD1G93A)	Mouse	30 mg/kg (4x weekly)	i.p.	Delayed disease onset in females

Data compiled from multiple sources.

Experimental Protocols

Protocol 1: In Vitro IL-1 β Release Assay from Human Monocytes

- **Cell Preparation:** Isolate human monocytes from peripheral blood mononuclear cells (PBMCs).
- **Priming:** Prime the monocytes with lipopolysaccharide (LPS) to induce pro-IL-1 β expression.
- **Antagonist Treatment:** Pre-incubate the primed monocytes with varying concentrations of JNJ-47965567 or a vehicle control for 30 minutes.
- **P2X7 Receptor Activation:** Activate the P2X7 receptor with an agonist such as Benzoylbenzoyl-ATP (Bz-ATP; 300 μ M) for 30 minutes.
- **Quantification of IL-1 β :** Collect the cell culture supernatant and quantify the concentration of released IL-1 β using a commercially available ELISA kit.
- **Data Analysis:** Determine the inhibitory effect of JNJ-47965567 by measuring the reduction in IL-1 β release compared to the vehicle-treated control and calculate the IC50 value.

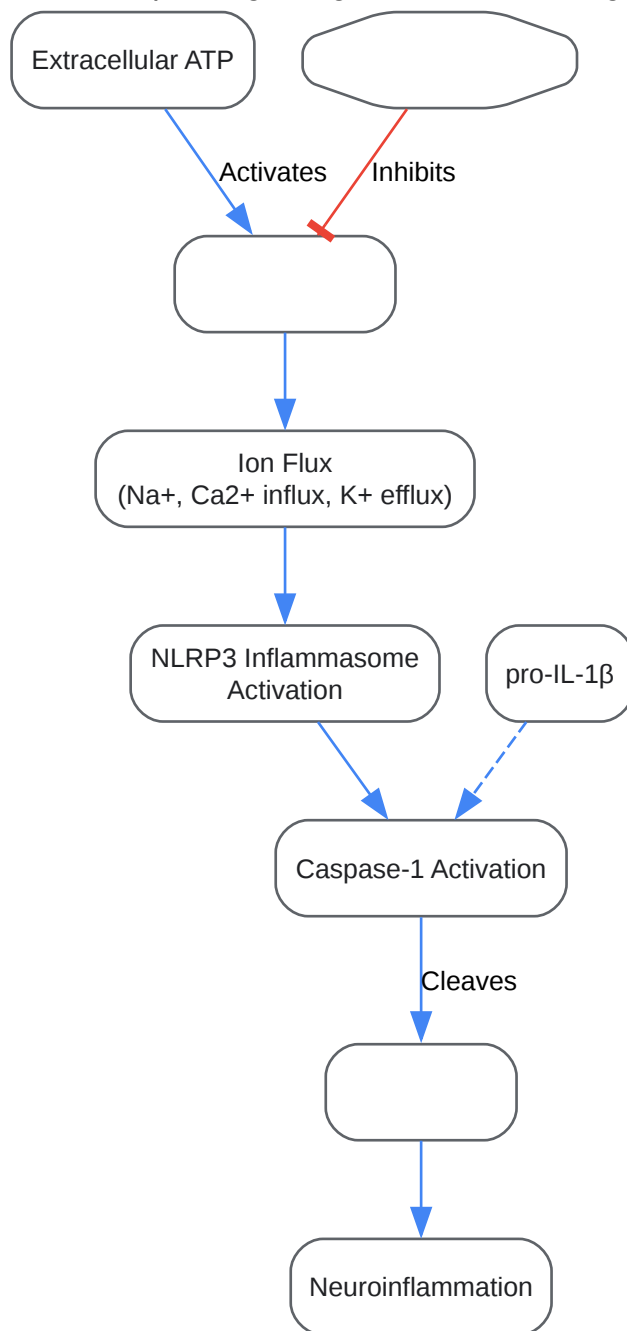
Protocol 2: ATP-Induced Cation Dye Uptake Assay in Murine Macrophages

- **Cell Culture:** Culture J774 macrophages in RPMI-1640 medium supplemented with GlutaMAX and 10% fetal calf serum.
- **Cell Preparation:** Harvest the cells and wash them once with a low-divalent cation medium.
- **Antagonist Pre-incubation:** Pre-incubate the cells at 37°C for 15 minutes in the presence or absence of varying concentrations of JNJ-47965567.
- **Dye Uptake:** Add ethidium bromide and ATP (at a concentration around the EC50, e.g., 500 μ M) to the cell suspension.
- **Flow Cytometry:** Acquire data using a flow cytometer and determine the mean fluorescence of ethidium+ uptake.

- Data Analysis: Calculate the ATP-induced ethidium+ uptake as the difference in fluorescence in the presence and absence of ATP. Determine the IC50 of JNJ-47965567 by plotting the inhibition of ATP-induced dye uptake against the antagonist concentration.

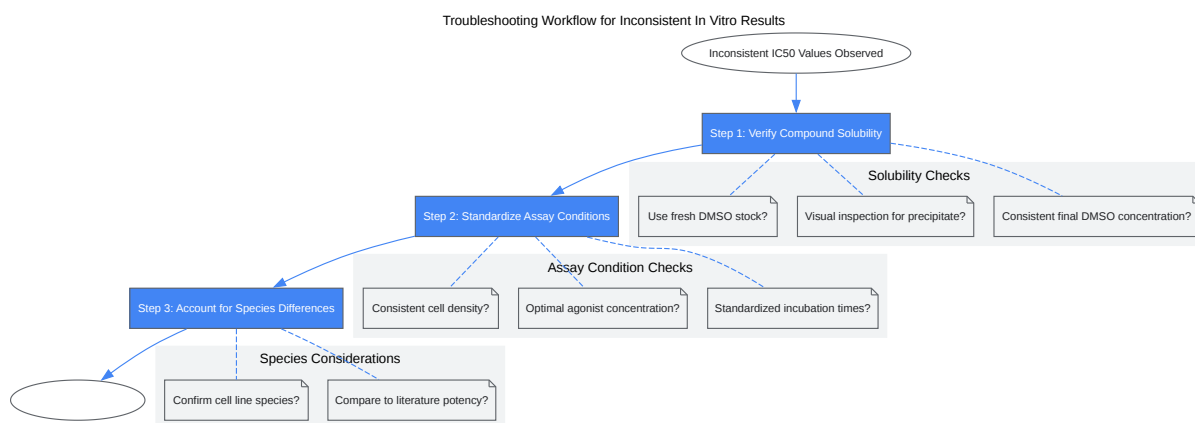
Mandatory Visualizations

P2X7 Receptor Signaling Cascade in Microglia



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Caption: P2X7 Receptor Signaling Cascade in Microglia.



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Caption: Troubleshooting Workflow for Inconsistent In Vitro Results.

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References

- [1. The P2X7 receptor antagonist JNJ-47965567 administered thrice weekly from disease onset does not alter progression of amyotrophic lateral sclerosis in SOD1G93A mice - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
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